Technical Monograph: 3-(2-Ethoxyethoxy)aniline Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(2-Ethoxyethoxy)aniline hydrochloride*
CAS No.:	*1049787-84-9*
Cat. No.:	*B3021175*

Get Quote

Chemical Identity & Structural Informatics

This section establishes the definitive chemical identifiers for the compound. Note that while the free base is frequently indexed in chemical catalogs, the hydrochloride salt is the preferred form for stability and handling in solid-phase synthesis.

© 2026 BenchChem. All rights reserved.

Parameter	Data / Identifier
IUPAC Name	3-(2-Ethoxyethoxy)aniline hydrochloride
Common Name	3-(2-Ethoxyethoxy)benzenamine HCl; Erlotinib-Ethoxy Homolog
CAS (Free Base)	116998-62-0
CAS (HCl Salt)	Not widely indexed; refer to parent CAS 116998-62-0 with salt notation
Molecular Formula	
Molecular Weight	217.69 g/mol (Salt); 181.23 g/mol (Base)
SMILES (HCl)	CCOCCOc1cccc(N)c1.Cl
SMILES (Base)	CCOCCOc1cccc(N)c1
InChIKey (Base)	IWVOFNFQYNJRLN-UHFFFAOYSA-N
Appearance	Off-white to pale beige crystalline solid (hygroscopic)

Synthetic Architecture & Reaction Mechanics

The synthesis of **3-(2-Ethoxyethoxy)aniline hydrochloride** follows a robust "Alkylation-Reduction-Salting" workflow. This pathway is chosen for its scalability and the avoidance of unstable intermediates.

Phase 1: Williamson Ether Synthesis (Alkylation)

The process begins with the O-alkylation of 3-nitrophenol. The choice of base (

) and solvent (DMF or Acetone) is critical to favor O-alkylation over C-alkylation.

- Precursors: 3-Nitrophenol + 2-Chloroethyl ethyl ether.
- Catalyst/Base: Potassium Carbonate (

) / Potassium Iodide (KI) (catalytic).

© 2026 BenchChem. All rights reserved.

- Mechanism:

  nucleophilic substitution. The phenoxide ion attacks the primary carbon of the alkyl halide.

Phase 2: Nitro Group Reduction

The nitro group is reduced to the primary amine. While catalytic hydrogenation (

, Pd/C) is cleaner, an Iron-mediated reduction (Béchamp) is often preferred in process chemistry to avoid handling high-pressure hydrogen gas.

- Reagents: Iron powder (Fe), Ammonium Chloride (

  ), Ethanol/Water.

- Mechanism: Electron transfer from the metal surface to the nitro group, proceeding through nitroso and hydroxylamine intermediates to the amine.

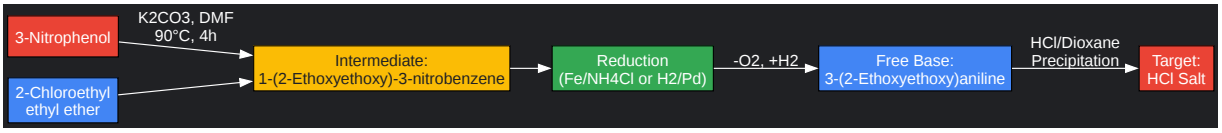
Phase 3: Hydrochlorination

The free base oil is converted to the HCl salt to ensure stoichiometry and improve shelf-life.

- Protocol: Dissolve free base in anhydrous diethyl ether or 1,4-dioxane; add 4M HCl in dioxane dropwise. Precipitate is filtered under

  .

Visualizing the Synthetic Pathway



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

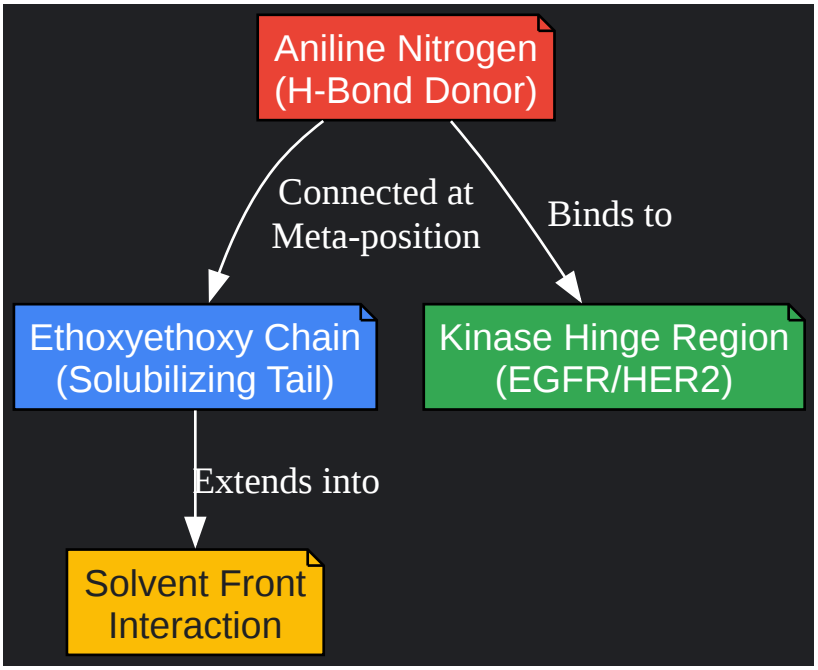
Figure 1: Step-wise synthetic workflow from nitrophenol precursor to the final hydrochloride salt.

Pharmaceutical Application: The "Solubility Tail"

This molecule is a structural homolog of the side chains found in Erlotinib (Tarceva) and Gefitinib (Iressa). In medicinal chemistry, this specific moiety serves two functions:

- Solubility Modulation: The ether oxygens act as hydrogen bond acceptors, improving the water solubility of the otherwise hydrophobic quinazoline core of kinase inhibitors.
- Binding Pocket Fit: The ethylene glycol linker allows the terminal ethyl group to extend into the solvent-exposed region of the ATP-binding pocket of the EGFR kinase domain, minimizing steric clashes while maintaining hydrophobic interactions.

Pharmacophore Logic Diagram



Click to download full resolution via product page

Figure 2: Pharmacophore mapping showing the role of the aniline head and ether tail in kinase binding.

© 2026 BenchChem. All rights reserved.

Analytical Characterization & Validation

To ensure the integrity of the synthesized compound, the following analytical parameters must be met. This protocol is self-validating: if the NMR integration does not match the proton count below, the synthesis has failed (likely incomplete alkylation).

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

- 9.80 - 10.20 ppm (Broad s, 3H):

  (Ammonium protons, confirms salt formation).
- 7.10 - 7.30 ppm (m, 1H): Aromatic ring proton (C5).
- 6.60 - 6.80 ppm (m, 3H): Aromatic ring protons (C2, C4, C6).
- 4.05 - 4.15 ppm (t, 2H):

  (Adjacent to phenoxy).
- 3.65 - 3.75 ppm (t, 2H):

  (Ether linkage).
- 3.45 - 3.55 ppm (q, 2H):

  (Ethyl group methylene).
- 1.10 - 1.20 ppm (t, 3H):

  (Terminal methyl).

Purity Specification

- HPLC: >98.0% (Area %).
- Method: C18 Column, Acetonitrile/Water (0.1% TFA) gradient.
- Mass Spectrometry (ESI+):

© 2026 BenchChem. All rights reserved.

(Free base mass detected).

Handling and Stability

- Hygroscopicity: The hydrochloride salt is hygroscopic. It must be stored in a desiccator or under inert gas (Argon/Nitrogen).
- Light Sensitivity: Anilines are prone to oxidation (browning) upon exposure to light and air. Store in amber vials.
- Safety: Irritant to eyes, respiratory system, and skin. Use standard PPE (gloves, goggles, fume hood).

References

- PubChem. (n.d.). 3-(2-Ethoxyethoxy)aniline (Compound Summary). National Library of Medicine. Retrieved from [Link]
- Schnur, R. C., & Arnold, L. D. (1998). Quinazoline derivatives (U.S. Patent No. 5,747,498).[1] U.S. Patent and Trademark Office. (The foundational patent for Erlotinib/Tarceva describing the 3-(substituted-alkoxy)aniline class). Retrieved from
- Chandregowda, V., et al. (2009). Synthesis and antiproliferative activity of new 4-anilinoquinazoline derivatives. European Journal of Medicinal Chemistry. (Describes the synthesis of analogous aniline intermediates). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Preparation method of erlotinib intermediate - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Technical Monograph: 3-(2-Ethoxyethoxy)aniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b3021175/docs#technical-monograph-3-2-ethoxyethoxy-aniline-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.